

# Application Notes and Protocols for Antazoline Phosphate Administration in Murine Models

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## Compound of Interest

Compound Name: *Antazoline Phosphate*

Cat. No.: *B1667544*

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These application notes provide detailed protocols and quantitative data for the administration of **antazoline phosphate** in murine models. The information is intended to guide researchers in designing and executing experiments involving this compound.

## Data Presentation: Administration and Pharmacokinetics

Quantitative data regarding the administration of antazoline and its pharmacokinetic properties are summarized below. Note that specific pharmacokinetic data in mice is limited in the available literature; therefore, data from rat studies is provided for reference.

Table 1: **Antazoline Phosphate** Administration Routes and Dosages in Murine Models

Administration Route	Dosage	Frequency	Vehicle	Reference
Oral (PO)	1-5 mg/kg	Every 24 hours (q24hrs)	To be determined by study	[1]
Subcutaneous (SC)	1-5 mg/kg	Every 24 hours (q24hrs)	To be determined by study	[1]

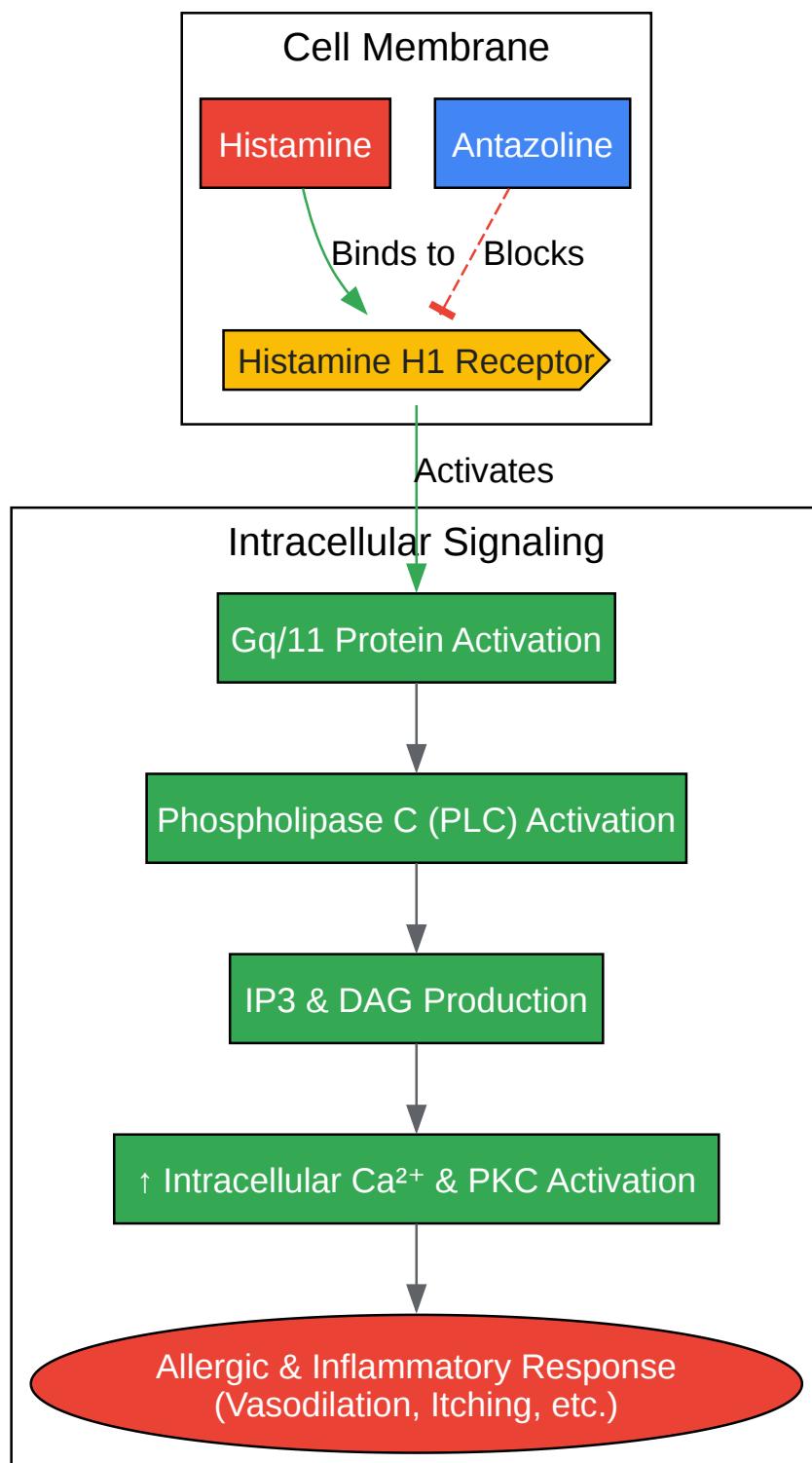
Table 2: Pharmacokinetic Parameters of Antazoline in Rats (Intravenous Administration)

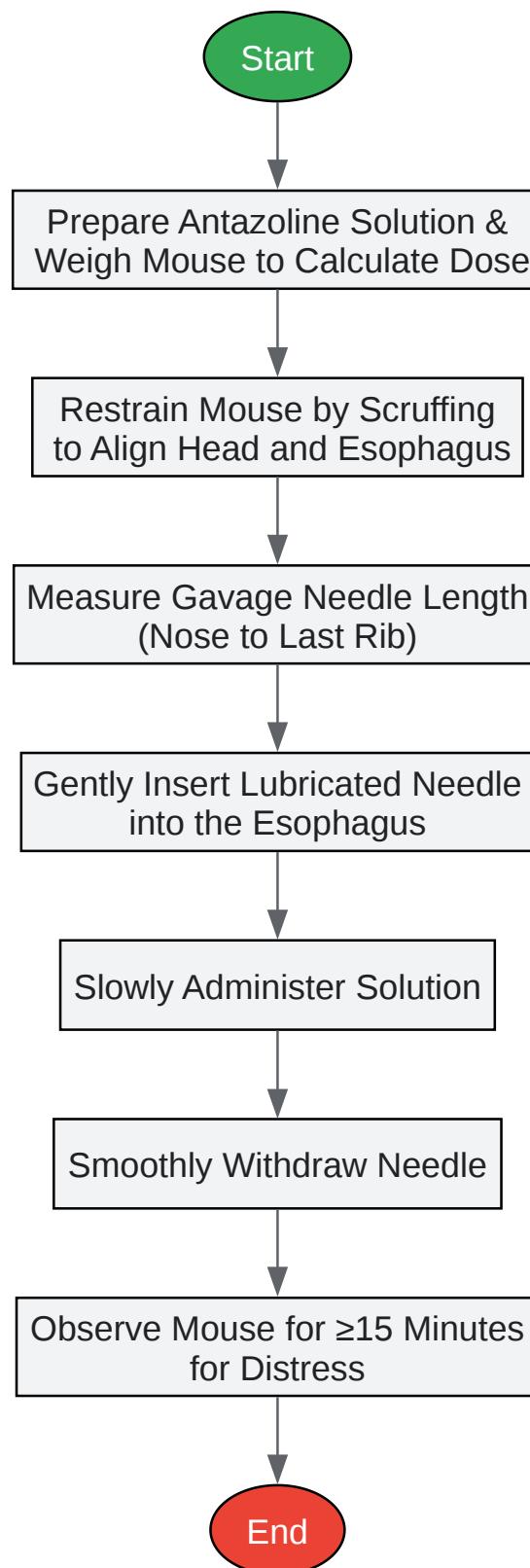
Parameter	Value	Species	Dosage	Reference
Terminal Elimination Half-life ( $t_{1/2}$ )	3.53 hours	Rat	10 mg/kg	[2]
Volume of Distribution (V <sub>ss</sub> )	315 L (in humans)	Human	100 mg	[2]
Mean Residence Time (MRT $_{\infty}$ )	3.45 hours (in humans)	Human	100 mg	[2]
Clearance	80.5 L/h (in humans)	Human	100 mg	
Primary Elimination Route	Urinary Excretion	Rat	10 mg/kg	

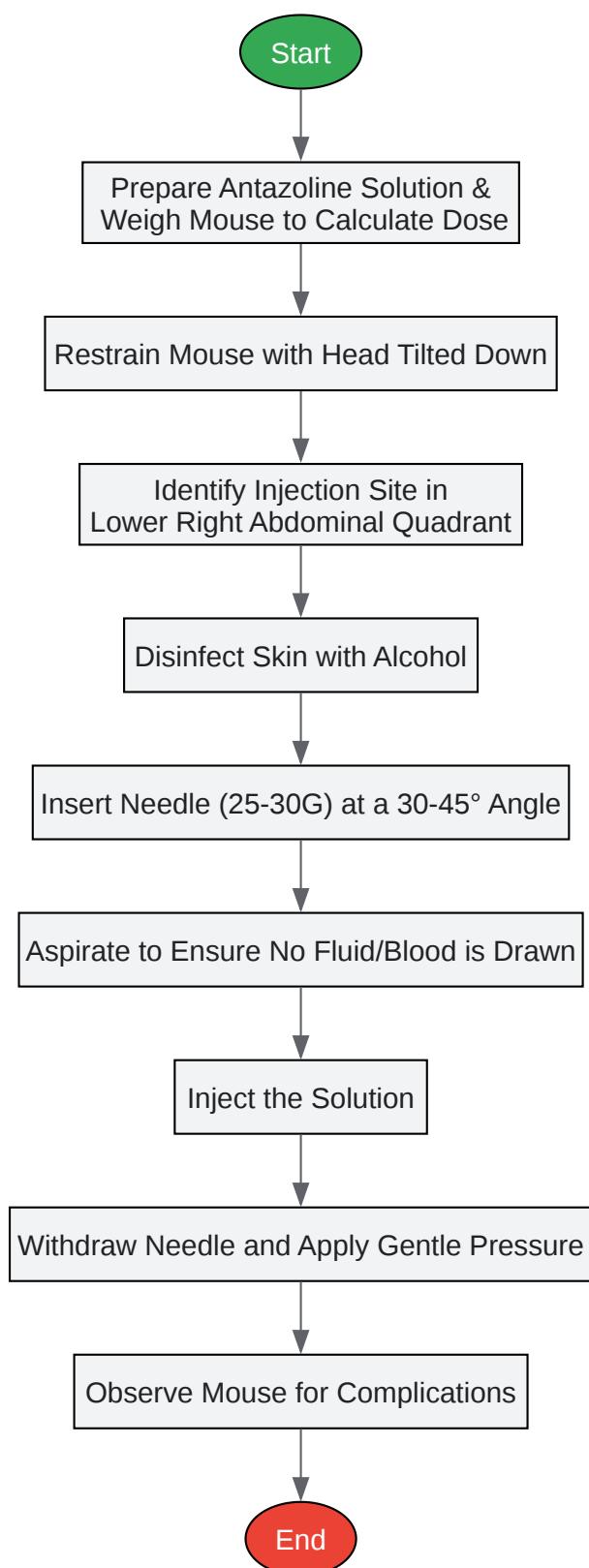
## Mechanism of Action: Histamine H1 Receptor Antagonism

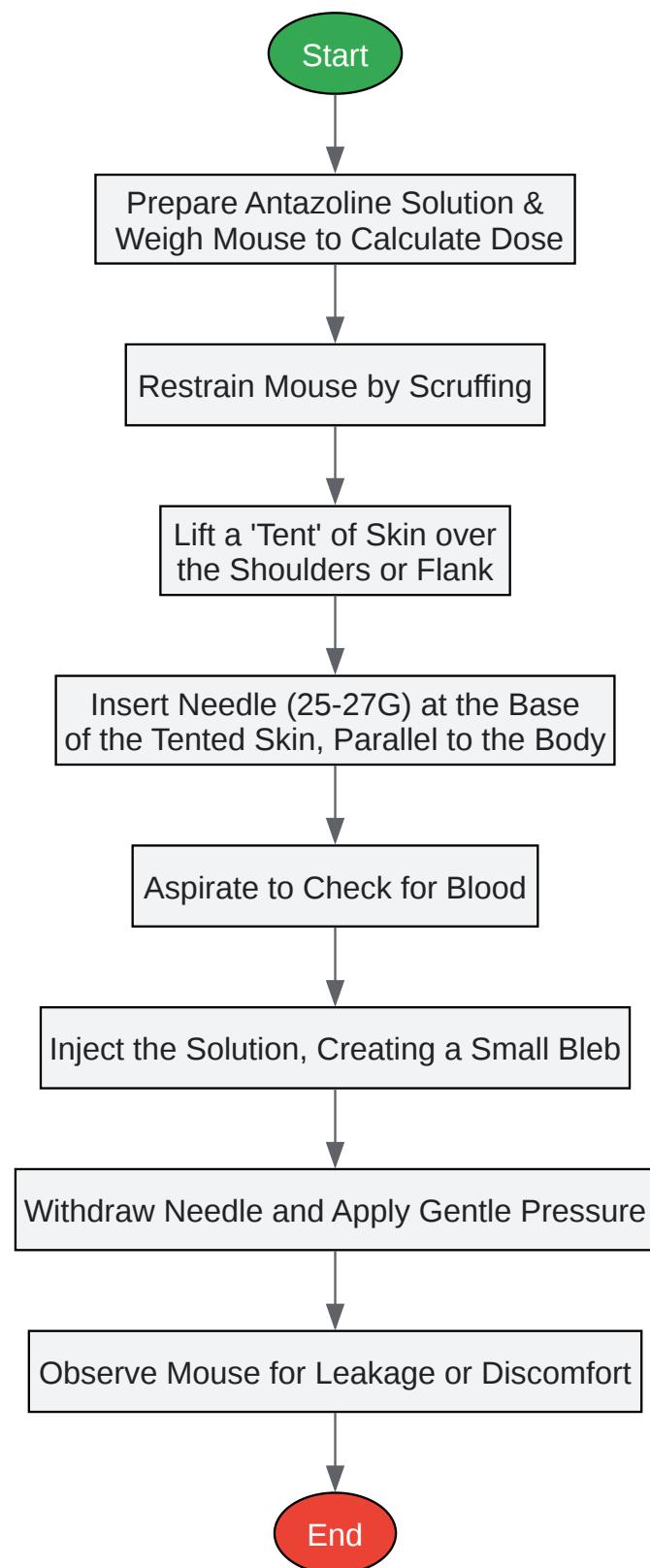
Antazoline is a first-generation antihistamine that primarily functions as a histamine H1 receptor antagonist. It also possesses anticholinergic properties. By blocking the H1 receptor, antazoline prevents histamine from binding and initiating the downstream signaling cascade that leads to allergic and inflammatory responses, such as vasodilation, increased vascular permeability, and smooth muscle contraction.

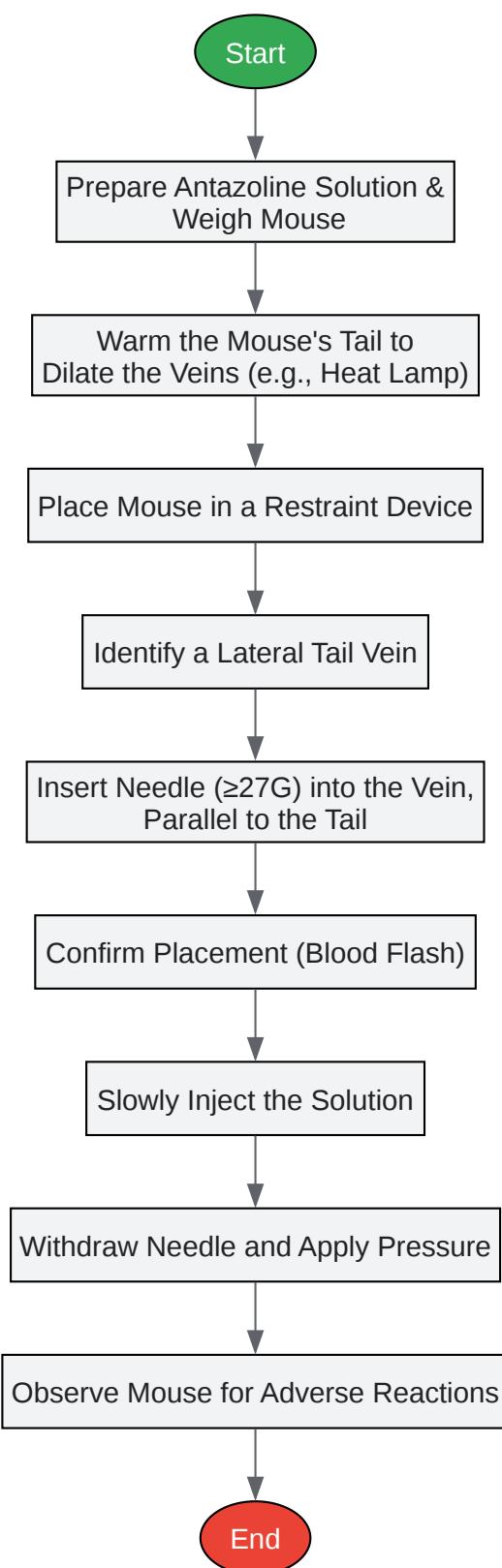
## Antazoline Mechanism of Action









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## References

- 1. uvic.ca [uvic.ca]
- 2. researchgate.net [researchgate.net]
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